

Application Note: SS-31 for High-Throughput Screening Assays Targeting Mitochondrial Dysfunction

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Compound of Interest

Compound Name: YGT-31

Cat. No.: B15541526

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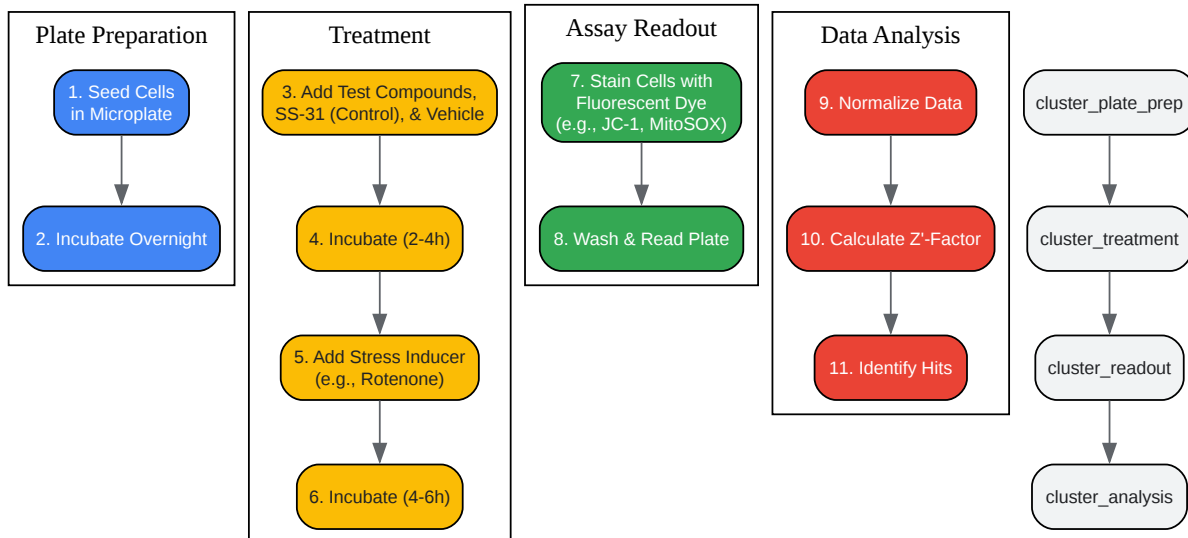
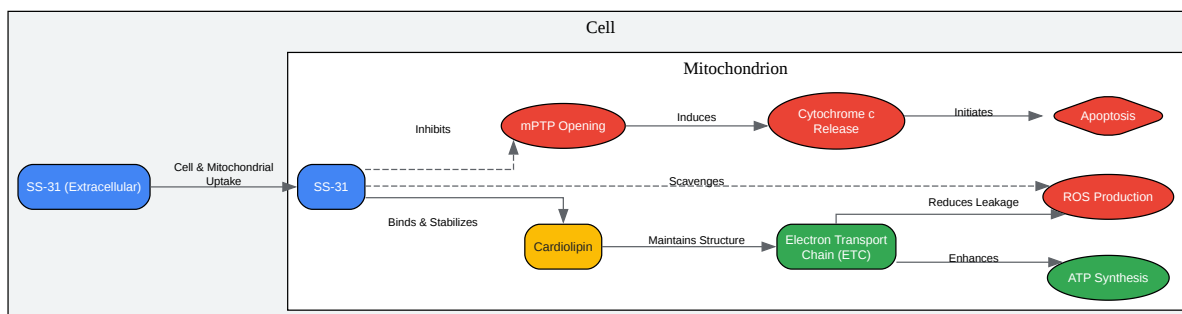
Introduction

SS-31 (Elamipretide) is a synthetic, cell-permeable tetrapeptide (D-Arg-dimethylTyr-Lys-Phe-NH₂) renowned for its ability to selectively target and accumulate within the inner mitochondrial membrane.^{[1][2]} Its primary mechanism of action involves binding to cardiolipin, a phospholipid crucial for maintaining the structural integrity of mitochondrial cristae and organizing the electron transport chain (ETC) supercomplexes.^{[2][3][4]} By stabilizing cardiolipin, SS-31 enhances the efficiency of ATP synthesis, reduces the production of reactive oxygen species (ROS), and inhibits the opening of the mitochondrial permeability transition pore (mPTP).^{[1][2][4][5]} These actions protect cells from mitochondrial dysfunction, a key pathological feature in a wide range of age-related and degenerative diseases. This application note provides a framework for utilizing SS-31 as a reference compound in high-throughput screening (HTS) assays designed to discover novel therapeutic agents that protect or restore mitochondrial function.

Mechanism of Action of SS-31

SS-31's unique aromatic-cationic structure allows it to freely cross the cell membrane and concentrate up to 5,000-fold in the inner mitochondrial membrane.^{[2][6]} Its key molecular interactions and downstream effects include:

- **Cardiolipin Interaction:** SS-31 binds to cardiolipin, protecting it from peroxidation and maintaining the integrity of the ETC.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- **Enhanced Bioenergetics:** It improves the coupling of oxidative phosphorylation, leading to more efficient ATP production.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- **Reduction of Oxidative Stress:** The dimethyltyrosine residue in SS-31 is a potent scavenger of ROS. By localizing to the primary site of ROS production, it effectively reduces oxidative damage.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- **Inhibition of Apoptosis:** By stabilizing the mitochondrial membrane and preventing mPTP opening, SS-31 inhibits the release of pro-apoptotic factors like cytochrome c.[\[2\]](#)[\[4\]](#)



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